

# Application Notes and Protocols for ML380 (ML385), an NRF2 Inhibitor

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Compound of Interest		
Compound Name:	ML380	
Cat. No.:	B609160	Get Quote

Note on Compound Identity: The compound **ML380** is a positive allosteric modulator of the M5 muscarinic acetylcholine receptor. However, the context of inhibiting a signaling pathway is more closely associated with ML385, a well-characterized inhibitor of the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway. This document will proceed with the protocols for ML385, assuming a potential typographical error in the query.

#### Introduction

ML385 is a potent and specific small-molecule inhibitor of the Nrf2 signaling pathway.[1][2][3] It functions by directly interacting with the Nrf2 protein, preventing its transcriptional activity.[1][2] Specifically, ML385 binds to the Neh1 domain of Nrf2, which interferes with the binding of the Nrf2-MAFG protein complex to regulatory DNA sequences.[1][2][4] This inhibition of Nrf2 makes ML385 a valuable tool for studying the roles of the Nrf2 pathway in various physiological and pathological processes, including cancer and inflammation. These application notes provide detailed protocols for the dissolution and storage of ML385 for in vitro and in vivo research applications.

### **Data Presentation**

Table 1: Solubility of ML385



Solvent	Concentration	Remarks
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL (202.21 mM)	A stock solution of 10 mM in DMSO is also commonly used. [5]
Phosphate-Buffered Saline (PBS) with 5% DMSO	30 mg/kg (for injection)	Used for in vivo studies in mice via intraperitoneal injection.[2]

Table 2: Storage Conditions for ML385 Solutions

Storage Temperature	Duration	Notes
-20°C	Up to 1 month	Recommended for stock solutions.[6]
-80°C	Up to 6 months	Recommended for long-term storage of stock solutions.[6]

# Experimental Protocols Protocol 1: Preparation of a 10 mM Stock Solution of ML385 in DMSO

#### Materials:

- · ML385 powder
- Dimethyl Sulfoxide (DMSO), sterile filtered
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

#### Procedure:



- Calculate the required mass of ML385: The molecular weight of ML385 is 494.53 g/mol. To prepare 1 mL of a 10 mM stock solution, weigh out 4.945 mg of ML385 powder.
- Dissolution: Add the weighed ML385 powder to a sterile microcentrifuge tube. Add 1 mL of sterile DMSO to the tube.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If solubility is an issue, the tube can be gently heated to 37°C and sonicated in an ultrasonic bath for a short period.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile
  microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for
  short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[6]

## **Protocol 2: Preparation of Working Solutions for Cell-Based Assays**

#### Materials:

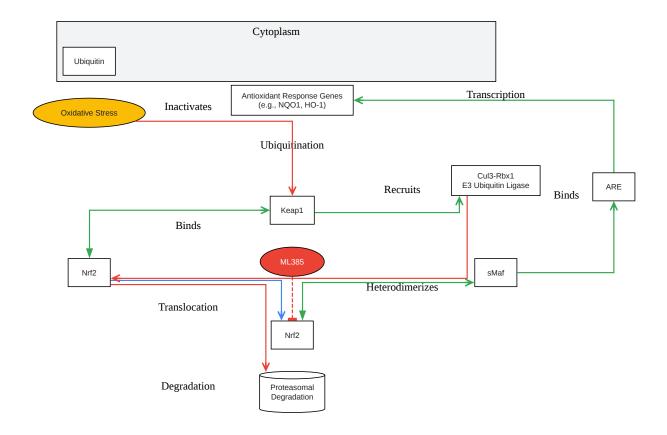
- 10 mM ML385 stock solution in DMSO
- Appropriate cell culture medium

#### Procedure:

- Thaw the Stock Solution: Thaw a single aliquot of the 10 mM ML385 stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
  - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically ≤ 0.1%) to avoid solvent-induced cytotoxicity. Ensure that the vehicle control group is treated with the same final concentration of DMSO.
- Application to Cells: Add the prepared working solutions to your cell cultures and proceed with the experiment.



# Mandatory Visualizations Nrf2 Signaling Pathway Inhibition by ML385

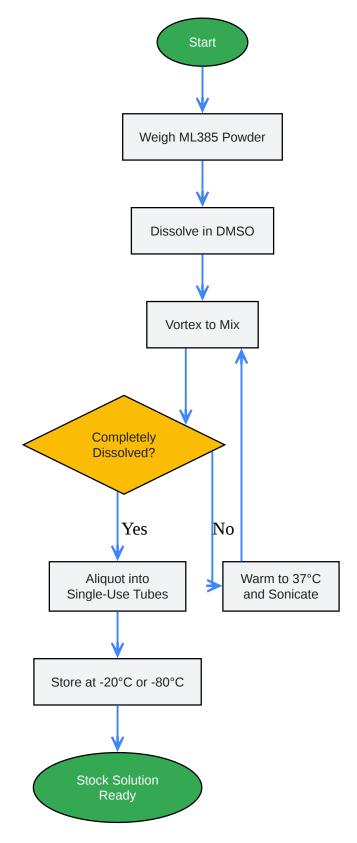


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Caption: Inhibition of the Nrf2 signaling pathway by ML385.



### **Experimental Workflow for ML385 Solution Preparation**



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#### References

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